

# An In-depth Technical Guide to Diphenylsilane (CAS 775-12-2)

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## Compound of Interest

Compound Name: Diphenylsilane

Cat. No.: B1312307

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## Introduction

**Diphenylsilane** (CAS 775-12-2) is a versatile organosilicon compound featuring a silicon atom bonded to two phenyl groups and two hydrogen atoms.<sup>[1]</sup> It is a colorless liquid widely utilized in organic synthesis and materials science.<sup>[1][2]</sup> Its prominence stems from its role as a mild and selective reducing agent, a key reagent in hydrosilylation reactions, and a precursor for silicon-based polymers.<sup>[1][3]</sup> The presence of phenyl groups confers enhanced thermal stability and modulates the reactivity of the Si-H bonds, allowing for greater selectivity in complex chemical transformations compared to simpler silanes.<sup>[1]</sup> This unique combination of properties makes it an invaluable tool in the synthesis of pharmaceuticals, advanced materials, and fine chemicals.<sup>[2][3]</sup>

## Physicochemical and Spectroscopic Properties

The fundamental properties of **Diphenylsilane** are summarized below, providing essential data for experimental design and characterization.

### Table 1: Physical and Chemical Properties of Diphenylsilane

Property	Value	Source(s)
CAS Number	775-12-2	[4][5]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> Si	[2][4][6][5]
Molecular Weight	184.31 g/mol	[4]
Appearance	Colorless transparent liquid	[1][5][7]
Boiling Point	95-97 °C at 13 mmHg	[8][5][7][9]
Density	0.993 g/mL at 25 °C	[8][5][7][9]
Refractive Index (n <sub>20/D</sub> )	1.579	[8][5][7][9]
Melting Point	<20 °C	[7]
Flash Point	98 °C (208.4 °F) - closed cup	[10]
Water Solubility	Decomposes in water	[7]
Sensitivity	Air and moisture sensitive	[7]
Storage	Store under inert atmosphere, 2-8°C	[7]

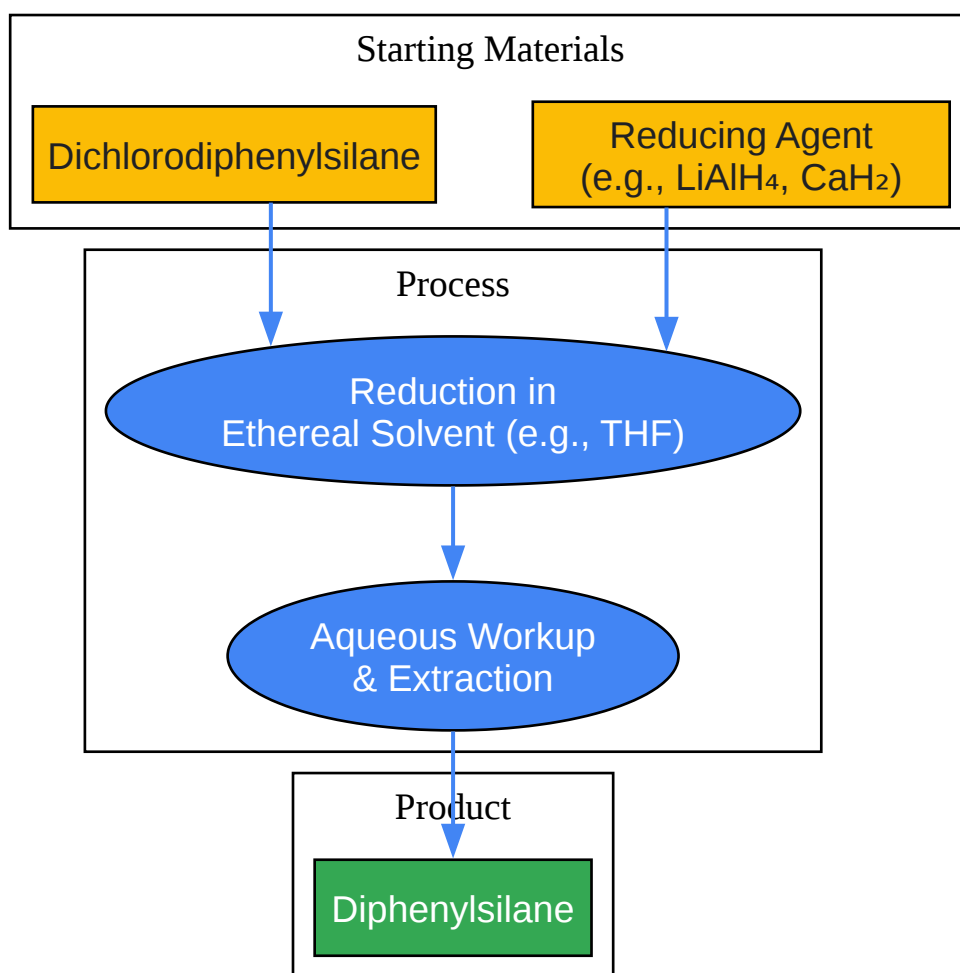
**Table 2: Spectroscopic and Structural Identifiers**

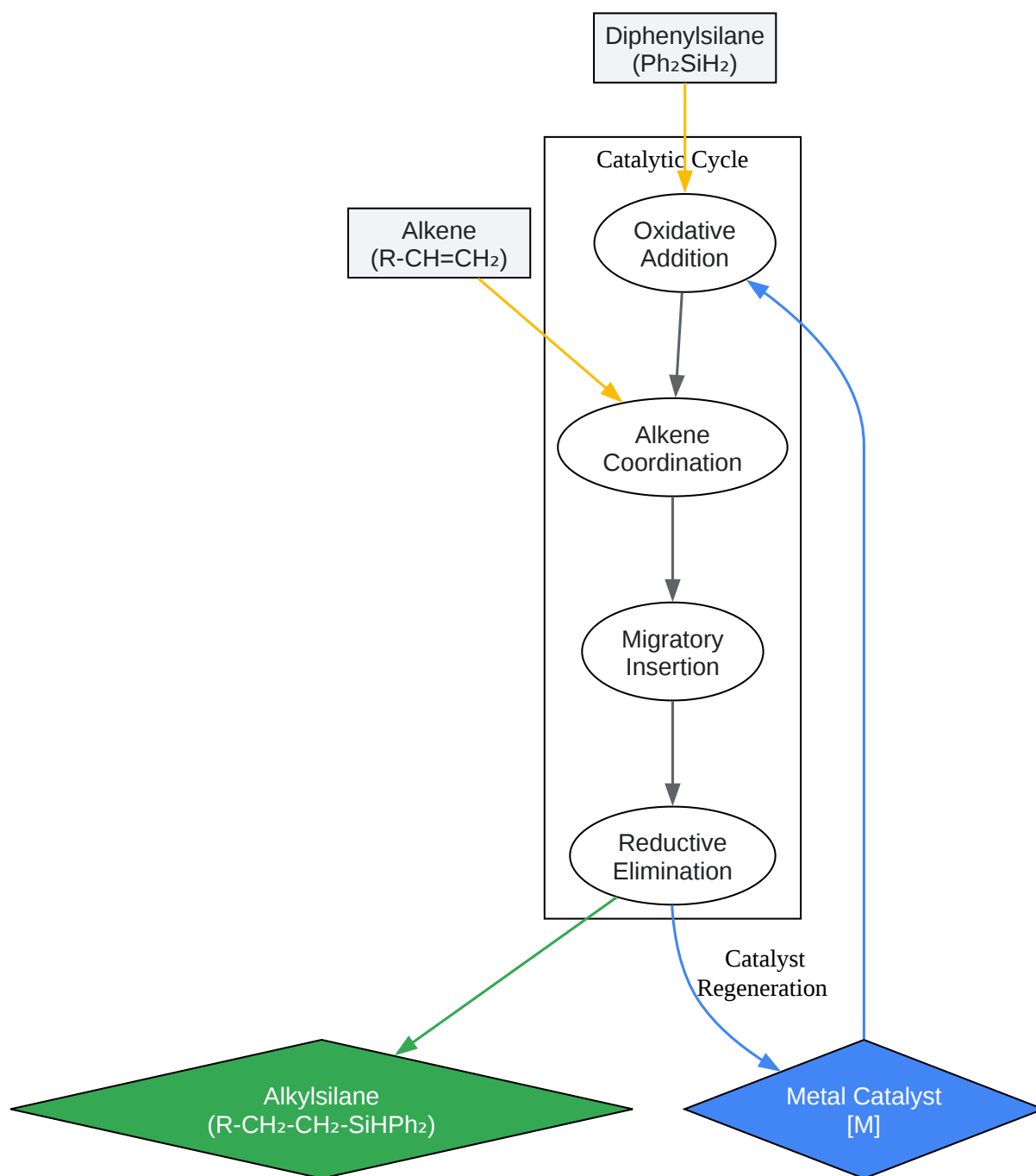
Identifier	Value	Source(s)
SMILES String	--INVALID-LINK--c2ccccc2	
InChI	1S/C12H12Si/c1-3-7-11(8-4-1)13-12-9-5-2-6-10-12/h1-10H,13H2	[8]
InChI Key	VDCSGNNYCFPWFK-UHFFFAOYSA-N	[8]
Spectra Available	<sup>1</sup> H NMR, <sup>13</sup> C NMR, IR, Mass Spec, Raman	[11]

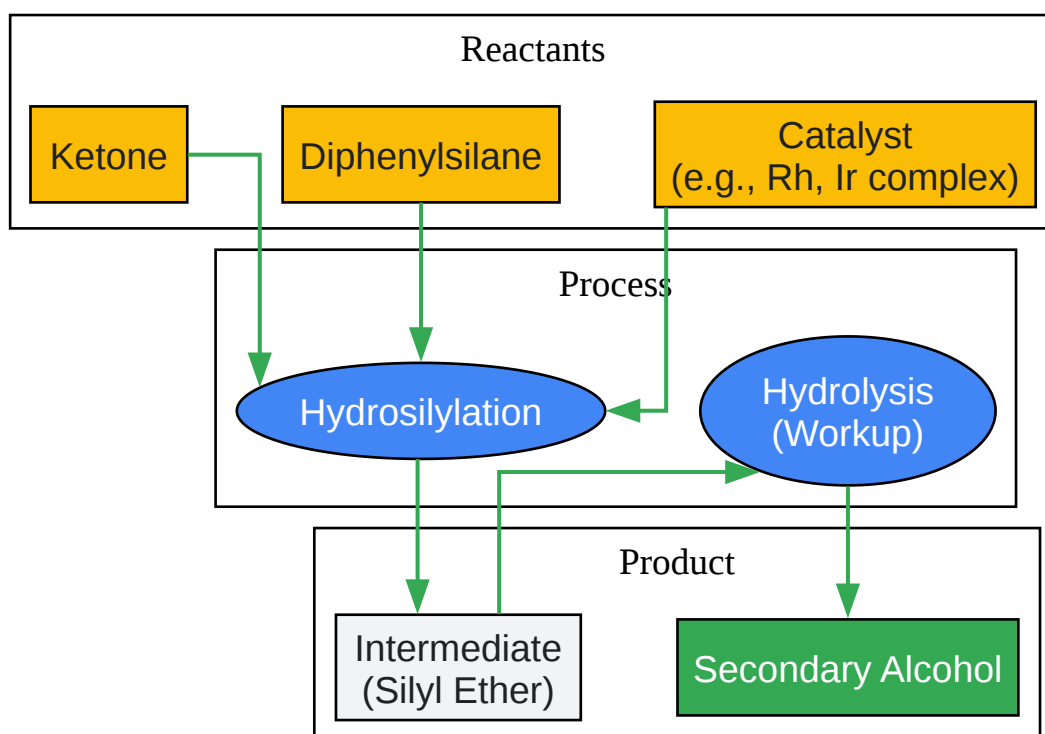
## Synthesis of Diphenylsilane

**Diphenylsilane** is commonly synthesized by the reduction of diphenyldichlorosilane. Various reducing agents can be employed for this transformation.

### Diagram: General Synthesis Workflow







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